

# Introduction: The Foundational Importance of Molecular Characterization

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## Compound of Interest

Compound Name: *1-Bromo-3-(2-bromoethynyl)-5-methylbenzene*

CAS No.: 2227272-64-0

Cat. No.: B1384663

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In the realms of medicinal chemistry and materials science, the precise characterization of a molecule is the bedrock upon which all subsequent research is built. The molecular formula and weight of a compound are its most fundamental identifiers. These parameters are indispensable for a multitude of applications, including the stoichiometric calculations for synthesis, the interpretation of analytical data from techniques like mass spectrometry and nuclear magnetic resonance (NMR), and for compliance with regulatory submissions. This document provides a detailed breakdown of the derivation and significance of these properties for **1-Bromo-3-(2-bromoethynyl)-5-methylbenzene**, a halogenated aromatic compound with potential applications as a synthetic building block.

## Molecular Formula Determination: A Systematic Approach

The molecular formula of a compound can be systematically derived from its IUPAC (International Union of Pure and Applied Chemistry) name. The name **1-Bromo-3-(2-bromoethynyl)-5-methylbenzene** provides a precise blueprint of its atomic composition.

The derivation proceeds as follows:

- **Parent Structure:** The core of the molecule is "benzene," a six-carbon aromatic ring (C<sub>6</sub>). In a substituted benzene ring, the hydrogen count is reduced from the standard six.

- Substituents:
  - 1-Bromo: A bromine atom (Br) is attached to the first carbon of the benzene ring.
  - 3-(2-bromoethynyl): At the third position of the ring, there is an "ethynyl" group, which consists of two carbon atoms joined by a triple bond ( $-C\equiv CH$ ). The prefix "2-bromo" indicates that a bromine atom (Br) is attached to the second carbon of this ethynyl group, resulting in the substituent  $-C\equiv C-Br$ .
  - 5-methyl: A methyl group ( $-CH_3$ ), which contains one carbon and three hydrogen atoms, is located at the fifth position of the benzene ring.
- Atom Count:
  - Carbon (C): 6 from the benzene ring + 2 from the ethynyl group + 1 from the methyl group = 9 Carbon atoms.
  - Hydrogen (H): The benzene ring has three substituents at positions 1, 3, and 5, leaving three hydrogen atoms on the ring (at positions 2, 4, and 6). The methyl group contributes an additional three hydrogen atoms. Total = 3 + 3 = 6 Hydrogen atoms.
  - Bromine (Br): There is one bromine atom on the benzene ring and one on the ethynyl group. Total = 2 Bromine atoms.

This systematic analysis leads to the definitive molecular formula.

Molecular Formula:  $C_9H_6Br_2$

## Molecular Weight Calculation

The molecular weight (MW) is calculated by summing the atomic weights of all atoms present in the molecular formula. The standard atomic weights as recommended by the IUPAC are used for this calculation.<sup>[1]</sup>

- Atomic Weight of Carbon (C): 12.011 u<sup>[2]</sup><sup>[3]</sup><sup>[4]</sup>
- Atomic Weight of Hydrogen (H): 1.008 u<sup>[3]</sup>

- Atomic Weight of Bromine (Br): 79.904 u<sup>[5][6]</sup>

Calculation: MW = (Number of C atoms × Atomic Weight of C) + (Number of H atoms × Atomic Weight of H) + (Number of Br atoms × Atomic Weight of Br) MW = (9 × 12.011) + (6 × 1.008) + (2 × 79.904) MW = 108.099 + 6.048 + 159.808 MW = 273.955 u

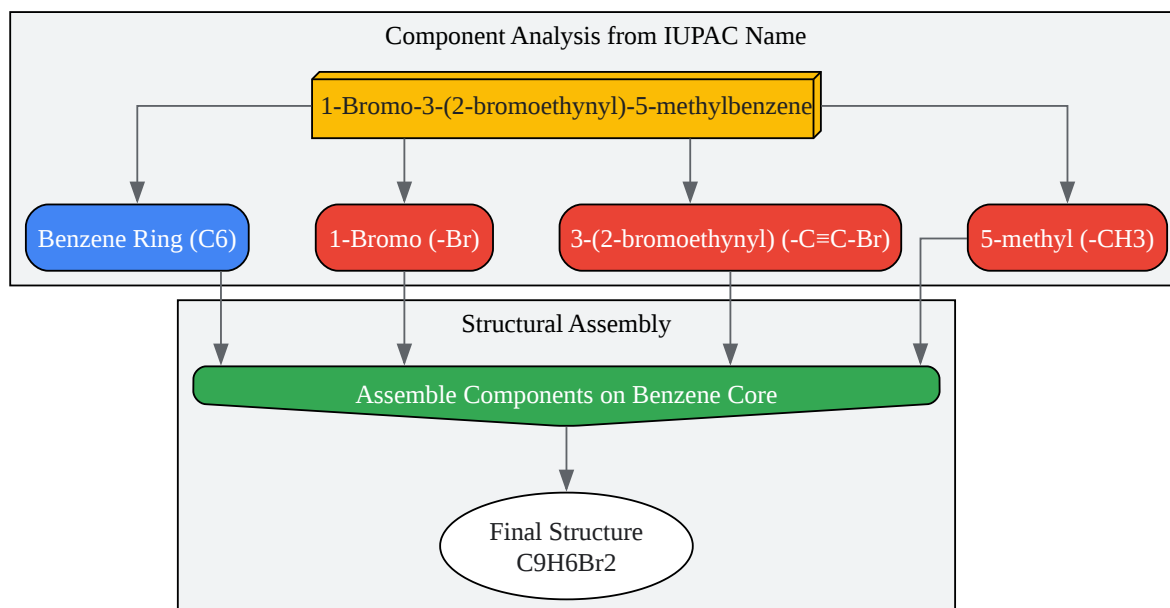
## Data Summary

For ease of reference, the fundamental physicochemical properties of **1-Bromo-3-(2-bromoethynyl)-5-methylbenzene** are summarized in the table below.

Property	Value
IUPAC Name	1-Bromo-3-(2-bromoethynyl)-5-methylbenzene
Molecular Formula	C <sub>9</sub> H <sub>6</sub> Br <sub>2</sub>
Molecular Weight	273.955 u

## Logical Derivation of Molecular Structure

The process of translating the IUPAC name into a chemical structure follows a clear, logical workflow. This can be visualized to better understand the assembly of the molecule from its constituent parts.



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## Sources

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